

preventing dehalogenation of 4-iodopyrazoles in Suzuki reactions

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Compound of Interest

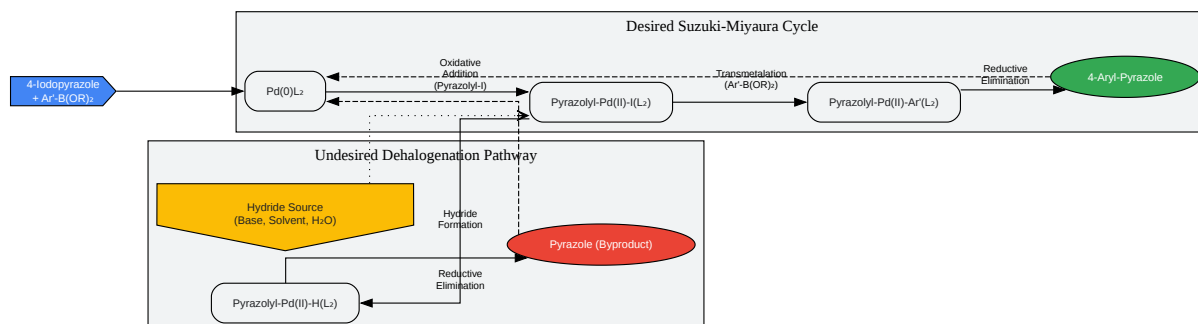
Compound Name: 4-iodo-5-methyl-3-(trifluoromethyl)-1H-pyrazole

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Understanding the Problem: The Competing Pathways

In any Suzuki-Miyaura coupling, the desired productive cycle competes with side reactions.^[3] With sensitive substrates like 4-iodopyrazoles, the palladium catalyst can enter a dehalogenation pathway, where the iodine atom is replaced by a hydrogen, yielding the simple pyrazole core instead of the target molecule.^{[1][2]} This occurs primarily through the formation of a palladium-hydride (Pd-H) species, which can arise from the base, solvent, or impurities.^[1] This Pd-H intermediate can then undergo reductive elimination with the pyrazole moiety, leading to the undesired byproduct.^{[1][3]}



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References

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- 3. Yoneda Labs [yonedalabs.com]
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